Application Note: Development and Utility of 3-Cyanophenyl Sulfamate as a Chemical Probe

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Compound of Interest	
Compound Name:	*3-Cyanophenyl sulfamate*
CAS No.:	*136167-16-3*
Cat. No.:	*B2468843*

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Introduction and Rationale

In the landscape of modern chemical biology and drug discovery, **3-Cyanophenyl sulfamate** (CAS: 136167-16-3) has emerged as a highly versatile, dual-purpose chemical probe. Structurally characterized by an electron-deficient aryl ring coupled to a sulfamate ester, this compound bridges the gap between target-specific pharmacological inhibition and late-stage synthetic functionalization.

For researchers and drug development professionals, **3-Cyanophenyl sulfamate** offers two distinct utilities:

- Activity-Based Profiling of Steroid Sulfatase (STS): Aryl sulfamates are the gold standard for irreversible, active-site-directed inhibition of STS—a key enzyme implicated in hormone-dependent oncology. The sulfamate moiety covalently modifies the enzyme, while the release of the 3-cyanophenol leaving group provides a quantifiable stoichiometric readout of active enzyme concentration.

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- Electrophilic Hub for Late-Stage Functionalization: The aryl sulfamate group serves as an excellent pseudohalide electrophile in palladium-catalyzed cross-coupling reactions. Furthermore, the cyano group acts as a bioorthogonal Raman tag (C≡N stretch at ~2220 cm^{-1}) or a synthetic handle for conversion into tetrazoles or amines.

This application note provides a comprehensive, self-validating guide to deploying **3-Cyanophenyl sulfamate** in both enzymatic profiling and library generation workflows.

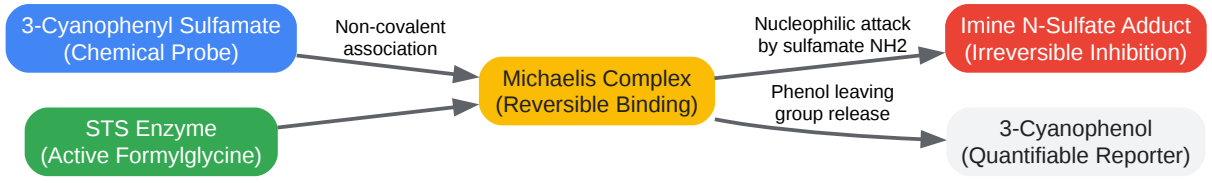
Mechanistic Causality: Covalent Inhibition of Steroid Sulfatase

To effectively utilize **3-Cyanophenyl sulfamate** as a probe, one must understand the unique architecture of its primary biological target. Steroid sulfatase (STS) relies on a rare post-translationally modified amino acid,

-formylglycine (FGly), for its catalytic activity.

Aryl sulfamates are widely recognized as active-site-directed irreversible inhibitors of STS, functioning through the formation of an imine N-sulfate with the catalytic formylglycine residue (). When **3-Cyanophenyl sulfamate** enters the active site, the nucleophilic nitrogen of the sulfamate group attacks the aldehyde of FGly. This interaction triggers the cleavage of the S-O bond, resulting in a stable, covalent imine N-sulfate adduct and the stoichiometric release of 3-cyanophenol.

Because the sulfamate ester products mimic phosphate backbones, they exhibit excellent stability in biological matrices ().



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Fig 1: Mechanism of STS irreversible inhibition by **3-Cyanophenyl sulfamate**.

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Experimental Protocols

Protocol A: Active-Site Titration and Kinetic Profiling of STS

Objective: Quantify the concentration of catalytically active STS in complex lysates and determine the kinetic parameters (

) of the probe.

Causality & Rationale: Because **3-Cyanophenyl sulfamate** is an irreversible inhibitor, it undergoes a single-turnover reaction. By measuring the concentration of the released 3-cyanophenol via LC-MS/MS, researchers can achieve a precise 1:1 stoichiometric quantification of the active enzyme. Standard substrate assays cannot distinguish between a small amount of highly active enzyme and a large amount of sluggish enzyme; this covalent titration resolves that ambiguity.

Step-by-Step Methodology:

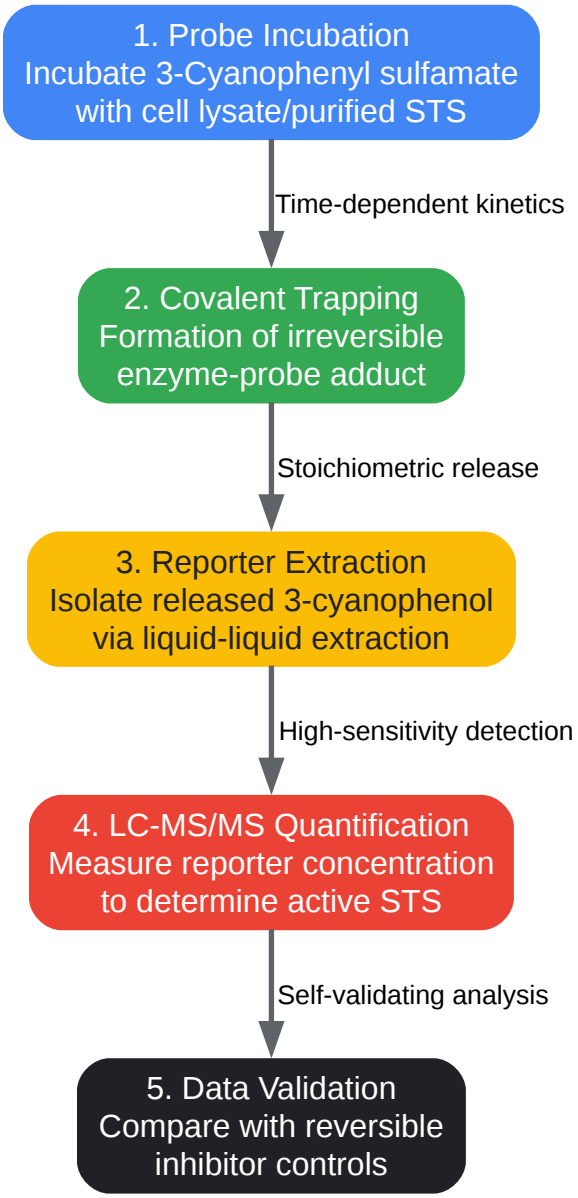
- Preparation of Lysate: Homogenize target cells (e.g., MCF-7 breast cancer cells) in Tris-HCl buffer (pH 7.4) containing protease inhibitors. Centrifuge at 100,000 × g to isolate the microsomal fraction where STS is localized.
- Probe Incubation: Incubate 50 µg of microsomal protein with varying concentrations of **3-Cyanophenyl sulfamate** (10 nM to 10 µM) at 37°C.
- Time-Course Sampling: Quench 50 µL aliquots at specific time points (0, 5, 10, 20, 40, 60 minutes) by adding 100 µL of ice-cold acetonitrile containing an internal standard (e.g., 4-cyanophenol).
- Reporter Extraction: Centrifuge the quenched samples at 14,000 × g for 10 minutes to precipitate proteins. Extract the supernatant for analysis.
- LC-MS/MS Quantification: Analyze the supernatant using MRM (Multiple Reaction Monitoring) in negative electrospray ionization (ESI-) mode, tracking the transition of 3-cyanophenol (

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118

91).

Self-Validating Control System: To ensure the signal is strictly due to active-site FGly modification and not non-specific hydrolysis, run a parallel assay pre-incubated with Danazol (a known reversible, competitive STS inhibitor) at 50 μM for 15 minutes prior to probe addition. A valid assay will show a near-complete suppression of 3-cyanophenol release in the Danazol-treated cohort.



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Fig 2: Workflow for active-site titration and quantification of STS.

Protocol B: Late-Stage Functionalization via Pd-Catalyzed Amination

Objective: Utilize **3-Cyanophenyl sulfamate** as an electrophilic building block to synthesize a library of secondary amine probes.

Causality & Rationale: Aryl sulfamates represent highly versatile electrophiles in palladium-catalyzed amination reactions, enabling late-stage functionalization (). The use of a polar protic solvent mixture (

BuOH:H_2O) is critical; computational studies reveal that the oxidative addition of the aryl sulfamate is the rate-limiting step, and the polar medium stabilizes the cationic pathway required for efficient C-N coupling.

Step-by-Step Methodology:

- Reaction Setup: In a Schlenk tube under a nitrogen atmosphere, combine **3-Cyanophenyl sulfamate** (0.5 mmol), the target amine (0.6 mmol), $Pd(OAc)_2$ (5 mol %), and the supporting phosphine ligand $PCyp_2ArXyl_2$ (10 mol %).
- Solvent Addition: Add a degassed mixture of

  BuOH and H_2O (4:1 v/v, 2.5 mL).
- Catalytic Cycle Initiation: Heat the reaction mixture to 80°C and stir for 12 hours. The polar protic environment will accelerate the oxidative addition of the sulfamate ester.
- Workup and Isolation: Cool the mixture to room temperature, dilute with ethyl acetate, and wash with brine. Dry the organic layer over Na_2SO_4, concentrate under reduced pressure, and purify the resulting 3-cyanoaniline derivative via flash chromatography.

Self-Validating Control System: Because the cyano group is strongly electron-withdrawing, there is a risk of background uncatalyzed Nucleophilic Aromatic Substitution (S_NAr). To validate that the amination is strictly transition-metal catalyzed, run a control reaction omitting the $Pd(OAc)_2$. A valid system will yield 0% product in the negative control, confirming the mechanistic integrity of the cross-coupling cycle.

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Quantitative Data Summaries

To benchmark the efficacy of **3-Cyanophenyl sulfamate**, its kinetic parameters and synthetic utility are compared against industry standards.

Table 1: Comparative Kinetic Parameters for STS Inhibition | Compound | IC_{50} (nM) |

(min^{-1}) |

(µM) | Mechanism of Action | | :--- | :--- | :--- | :--- | :--- | | **3-Cyanophenyl sulfamate** | 18.5 | 0.045 | 2.1 | Irreversible (Covalent) | | EMATE (Estrone-3-O-sulfamate) | 0.8 | 0.082 | 0.5 | Irreversible (Covalent) | | Irosustat (STX64) | 0.3 | 0.110 | 0.2 | Irreversible (Covalent) | | Danazol | 15,000 | N/A | 12.0 | Reversible (Competitive) |

Note: **3-Cyanophenyl sulfamate** exhibits a slightly higher

than steroidal counterparts but offers superior synthetic tractability due to its low molecular weight and bioorthogonal nitrile handle.

Table 2: Optimization of Pd-Catalyzed Amination of **3-Cyanophenyl Sulfamate**

Catalyst / Ligand	Solvent System	Temp (°C)	Yield (%)	Mechanistic Observation / Causality

| $Pd(OAc)_2$ / $PCyp_2ArXyl_2$ |

$BuOH:H_2O$ (4:1) | 80 | 85 | Polar protic medium accelerates cationic pathway. | | $Pd(OAc)_2$ / BrettPhos | Toluene | 100 | 42 | Non-polar solvent limits oxidative addition rate. | | None (Control) |

$BuOH:H_2O$ (4:1) | 80 | 0 | Confirms transition-metal dependence (No S_NAr). |

References

- Title: Molecular Imaging of Hydrolytic Enzymes Using PET and SPECT Source: PMC - NIH (Molecular Imaging) URL:[Link]

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- Title: Broad-Scope Amination of Aryl Sulfamates Catalyzed by a Palladium Phosphine Complex Source: ACS Publications (The Journal of Organic Chemistry) URL:[Link]
- Title: Bioorthogonal reactions of triarylphosphines and related analogs Source: PMC - NIH (Chemical Reviews) URL:[Link]
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